

Spectroscopic Profile of Dimethyl 2,5-dibromohexanedioate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 2,5-dibromohexanedioate*

Cat. No.: *B1295253*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Dimethyl 2,5-dibromohexanedioate** (CAS No: 868-72-4), a key intermediate in organic synthesis. The document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering valuable insights for compound verification and further research applications.

Summary of Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Dimethyl 2,5-dibromohexanedioate**.

Table 1: ¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.35	Multiplet	2H	2 x -CH(Br)-
3.78	Singlet	6H	2 x -OCH ₃
2.25 - 2.10	Multiplet	4H	2 x -CH ₂ -

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Chemical Shift (δ) ppm	Assignment
170.5	2 x C=O
53.2	2 x -OCH ₃
48.8	2 x -CH(Br)-
32.7	2 x -CH ₂ -

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
2955	Medium	C-H stretch (alkane)
1738	Strong	C=O stretch (ester)
1437	Medium	C-H bend (methyl)
1260, 1215	Strong	C-O stretch (ester)
688	Strong	C-Br stretch

Table 4: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Assignment
332/330/328	Low	$[\text{M}]^+$ (Molecular ion with Br isotopes)
251/249	High	$[\text{M} - \text{Br}]^+$
171	Medium	$[\text{M} - \text{Br} - \text{HBr}]^+$
139	High	$[\text{C}_5\text{H}_7\text{O}_2]^+$
59	High	$[\text{COOCH}_3]^+$
55	High	$[\text{C}_4\text{H}_7]^+$

Experimental Protocols

The data presented in this guide were obtained using standard spectroscopic techniques. While the exact instrumental parameters for this specific compound are not publicly available, the following are generalized experimental protocols that are representative of the methods used to acquire such data.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

A sample of approximately 5-10 mg of **Dimethyl 2,5-dibromohexanedioate** was dissolved in about 0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. The ^1H and ^{13}C NMR spectra were recorded on a 500 MHz spectrometer. For the ^1H NMR spectrum, the data was acquired with a sufficient number of scans to ensure a good signal-to-noise ratio. The ^{13}C NMR spectrum was acquired using a proton-decoupled pulse sequence.

Infrared (IR) Spectroscopy:

The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the solid sample was finely ground with potassium bromide (KBr) and pressed into a thin, transparent pellet. The spectrum was recorded in the range of $4000\text{-}400\text{ cm}^{-1}$.

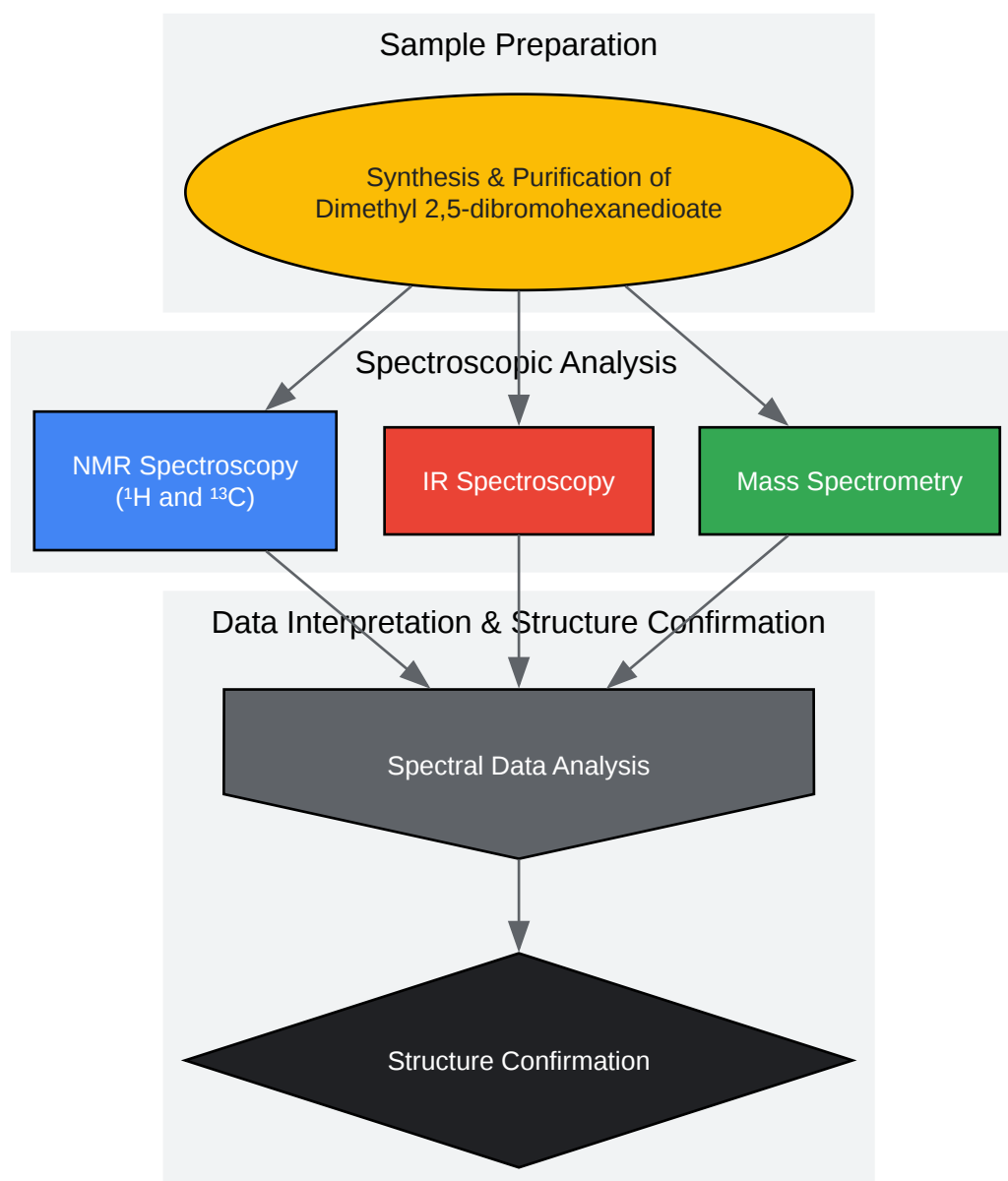
Mass Spectrometry (MS):

Mass spectral data were acquired using a mass spectrometer, likely with an electron ionization (EI) source. The sample was introduced into the ion source, and the resulting fragments were separated by a mass analyzer. The mass-to-charge ratios (m/z) and their relative intensities were recorded.

Visualizations

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the typical workflow for the spectroscopic identification and characterization of an organic compound like **Dimethyl 2,5-dibromohexanedioate**.

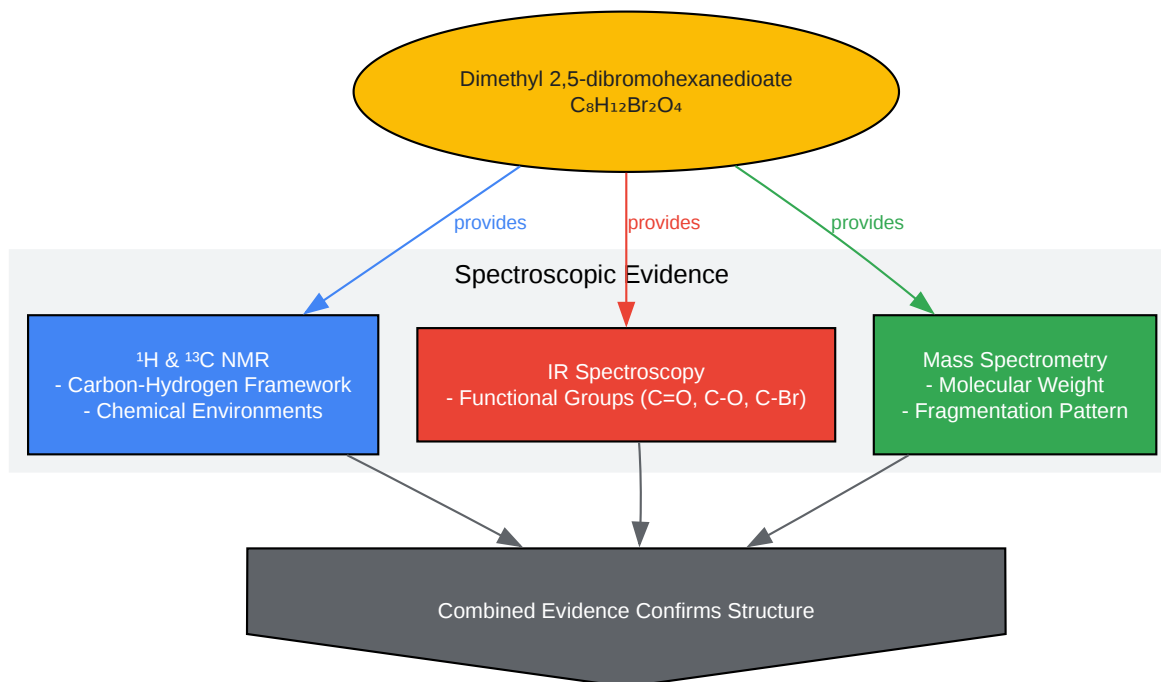


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Caption: A flowchart illustrating the general workflow of spectroscopic analysis.

Relationship of Spectroscopic Techniques for Structural Elucidation

This diagram shows how the information from different spectroscopic techniques is integrated to confirm the chemical structure of **Dimethyl 2,5-dibromohexanedioate**.



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Caption: How different spectroscopic techniques confirm the structure.

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